

In-Depth Technical Guide: 1-Acetylpiperazine (CAS 13889-98-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Acetylpiperazine

Cat. No.: B087704

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Introduction

1-Acetylpiperazine, identified by CAS number 13889-98-0, is a derivative of piperazine, a six-membered heterocyclic compound containing two nitrogen atoms at opposite positions. This compound serves as a crucial building block in organic synthesis, particularly in the pharmaceutical industry. Its utility is most prominent as a key intermediate in the development of various therapeutic agents, including psychoactive drugs, antihistamines, and notably, acetylcholinesterase inhibitors for the management of neurodegenerative diseases such as Alzheimer's disease. This guide provides a comprehensive overview of the chemical properties, safety data, and synthetic applications of **1-Acetylpiperazine**, with a focus on its role in the synthesis of acetylcholinesterase inhibitors.

Chemical and Physical Properties

1-Acetylpiperazine is a white to off-white crystalline solid or a clear, light yellow liquid after melting. It is hygroscopic and should be stored accordingly.^{[1][2]}

Property	Value	References
Molecular Formula	C ₆ H ₁₂ N ₂ O	[3]
Molecular Weight	128.17 g/mol	[3]
Appearance	Clear light yellow liquid after melting; White to off-white crystalline powder	[1][2]
Melting Point	31-34 °C	[1]
Boiling Point	127-130 °C @ 8 mmHg	[3][4]
Flash Point	113 °C (closed cup)	
Solubility	Soluble in methanol (1 g/10 mL) and water (210 g/L at 20°C).	[1]
InChI Key	PKDPUENCROCRCH-UHFFFAOYSA-N	
SMILES	CC(=O)N1CCNCC1	
CAS Number	13889-98-0	[3]
EC Number	237-659-0	

Safety and Handling

1-Acetylpiperazine is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Identification

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Acute Toxicity, Oral	Category 4	Danger/Warning	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	Danger/Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 1/2A	Danger/Warning	H318: Causes serious eye damage. H319: Causes serious eye irritation.
Specific Target Organ Toxicity	Category 3	Danger/Warning	H335: May cause respiratory irritation.

References for all hazard data:[5]

Precautionary Measures and Personal Protective Equipment (PPE)

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust, fume, gas, mist, vapors, or spray. Use only in a well-ventilated area. Wash hands thoroughly after handling.[2][6]
- Storage: Keep container tightly closed in a dry and well-ventilated place. Store under an inert gas as the compound is hygroscopic.[2][7]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear protective gloves and clothing.
 - Respiratory Protection: Use a NIOSH-approved respirator if ventilation is inadequate.

First Aid Measures

- After Inhalation: Move person into fresh air. If not breathing, give artificial respiration.

- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

For all first aid measures, seek medical attention.^[6]

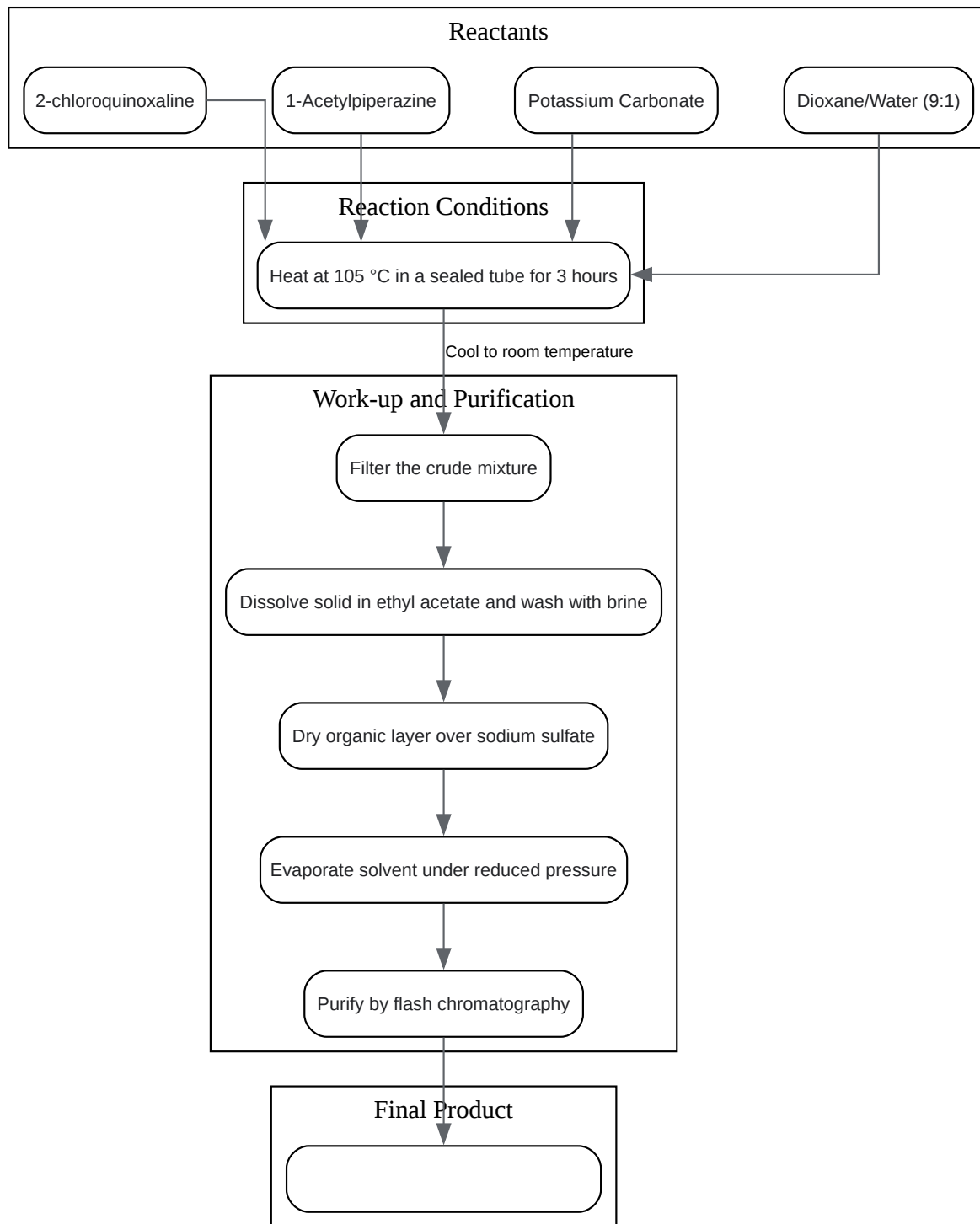
Experimental Protocols: Synthesis of Bioactive Molecules

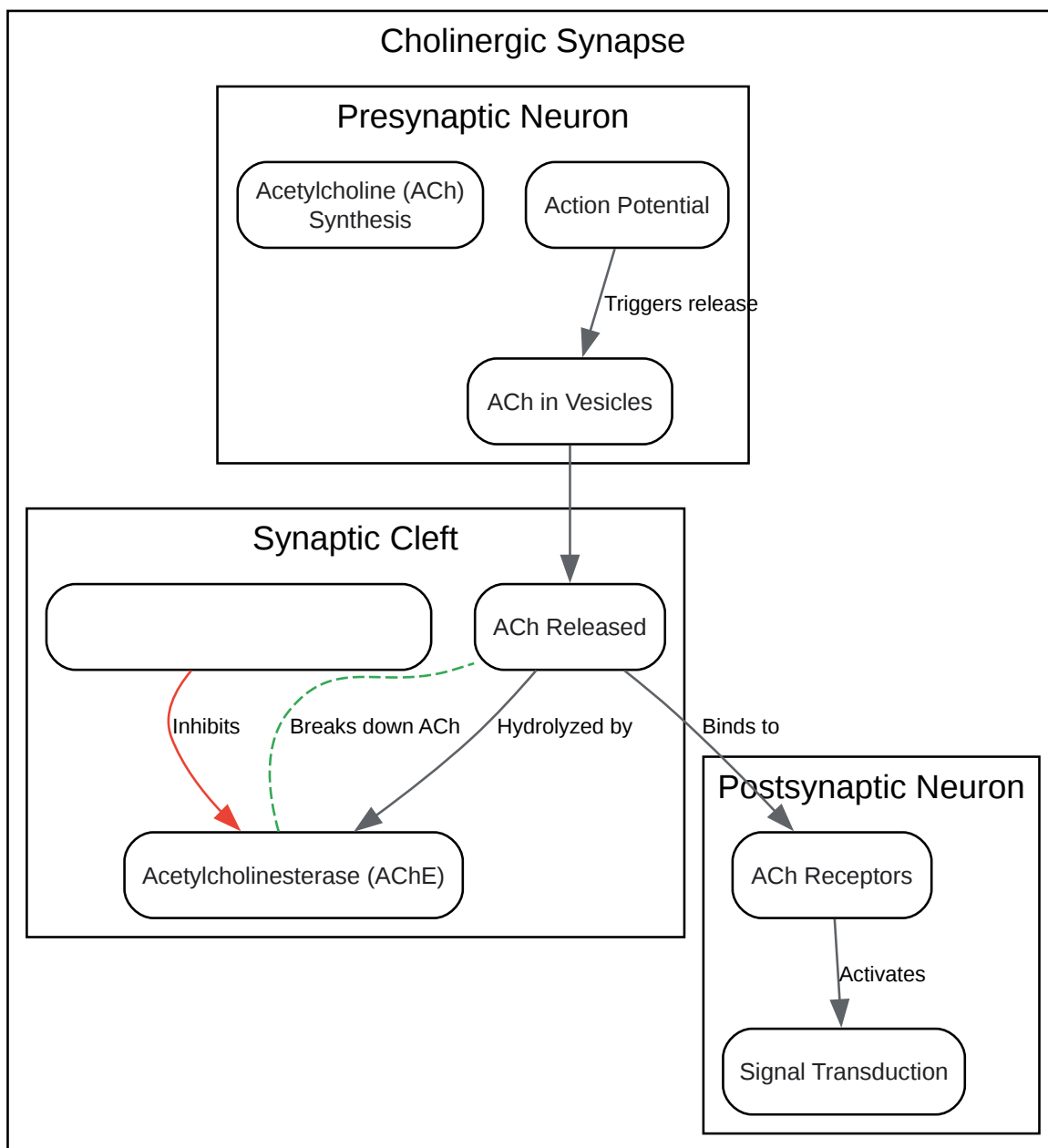
1-Acetylpiperazine is a versatile intermediate. Below are examples of its application in the synthesis of bioactive compounds.

Synthesis of 2-(4-acetylpiperazin-1-yl)quinoxaline

This protocol describes the synthesis of a quinoxaline derivative, a class of compounds with a wide range of biological activities.

Experimental Workflow:





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- To cite this document: BenchChem. [In-Depth Technical Guide: 1-Acetylpiperazine (CAS 13889-98-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087704#cas-number-13889-98-0-properties-and-safety-data]

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